

Introduction: The Strategic Value of 4-Iodocinnamic Acid

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Compound of Interest

Compound Name: 4-Iodocinnamic acid

Cat. No.: B1587554

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4-Iodocinnamic acid, with the chemical formula $C_9H_7IO_2$, is a bifunctional organic compound that serves as a powerful intermediate in modern synthetic chemistry.[1][2] Its value stems from two key structural features:

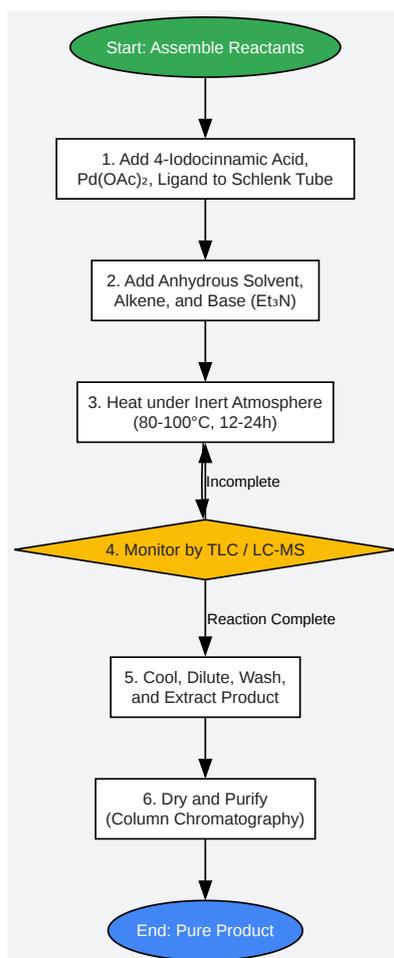
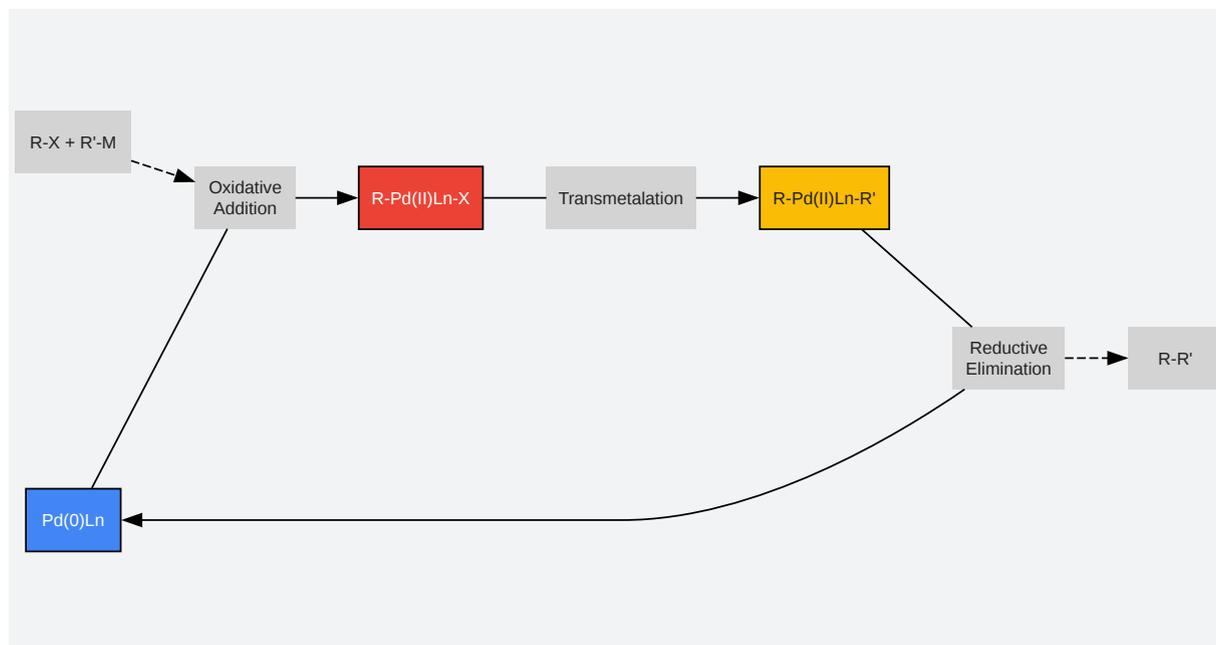
- **The Aryl Iodide Moiety:** The carbon-iodine bond is the most reactive of the aryl halides ($I > Br > Cl$) in transition metal-catalyzed cross-coupling reactions. This high reactivity allows for facile bond formation under relatively mild conditions, making it an excellent substrate for introducing molecular complexity.[3][4]
- **The Cinnamic Acid Scaffold:** The cinnamic acid core is a well-recognized "privileged scaffold" in medicinal chemistry, found in a multitude of natural products and synthetic molecules with diverse pharmacological activities, including anticancer, antimicrobial, anti-inflammatory, and antidiabetic properties.[5][6][7]

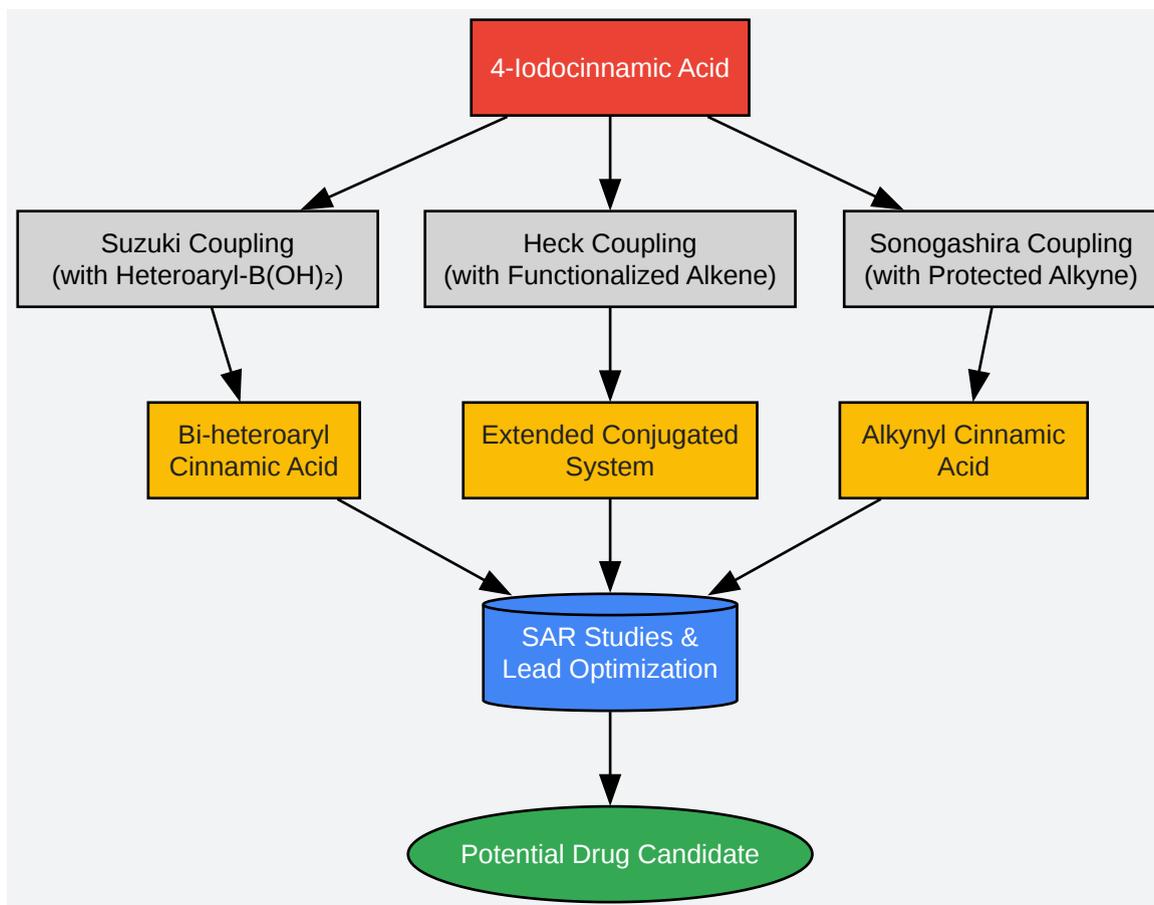
The combination of a highly reactive synthetic handle with a biologically relevant core makes **4-Iodocinnamic acid** an ideal starting material for creating libraries of complex molecules for drug discovery and materials science.[8][9]

Core Application: Palladium-Catalyzed Cross-Coupling Reactions

The workhorse application for **4-Iodocinnamic acid** is its use in palladium-catalyzed cross-coupling reactions. These reactions form the bedrock of modern C-C and C-N bond formation.

The general mechanism proceeds through a catalytic cycle involving a Pd(0)/Pd(II) couple.





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